

Application Notes & Protocols: Mass Spectrometry Analysis of Imatinib

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Compound of Interest

Compound Name: *KWKLFKKVLKVLTTG*

Cat. No.: *B1577669*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Imatinib is a tyrosine kinase inhibitor used in the treatment of multiple cancers, most notably Chronic Myeloid Leukemia (CML). Mass spectrometry is a critical tool for the therapeutic drug monitoring (TDM) of imatinib, as well as for studying its pharmacokinetics and metabolism. This document provides detailed protocols and data for the quantitative analysis of imatinib in biological matrices.

Quantitative Data Summary

The following tables summarize key quantitative parameters for the mass spectrometric analysis of imatinib.

Table 1: Mass Spectrometry Parameters for Imatinib and its Metabolite

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Imatinib	494.3	394.2	27
CGP74588 (Metabolite)	508.2	394.2	35
Imatinib-d8 (IS)	502.3	402.2	27

Table 2: Liquid Chromatography Parameters

Parameter	Value
Column	C18 reverse-phase (e.g., 50 x 2.1 mm, 1.8 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Injection Volume	5 µL
Column Temperature	40°C

Experimental Protocols

1. Sample Preparation: Protein Precipitation

This protocol is designed for the extraction of imatinib from human plasma.

- Reagents:
 - Acetonitrile (ACN) containing the internal standard (IS), Imatinib-d8 (100 ng/mL).
 - Human plasma samples (collected in K2-EDTA tubes).
- Procedure:
 - Pipette 50 µL of human plasma into a 1.5 mL microcentrifuge tube.
 - Add 200 µL of ACN containing the internal standard.
 - Vortex the mixture for 1 minute to precipitate proteins.
 - Centrifuge at 14,000 rpm for 10 minutes at 4°C.
 - Transfer 100 µL of the supernatant to a clean autosampler vial.
 - Inject 5 µL of the supernatant into the LC-MS/MS system.

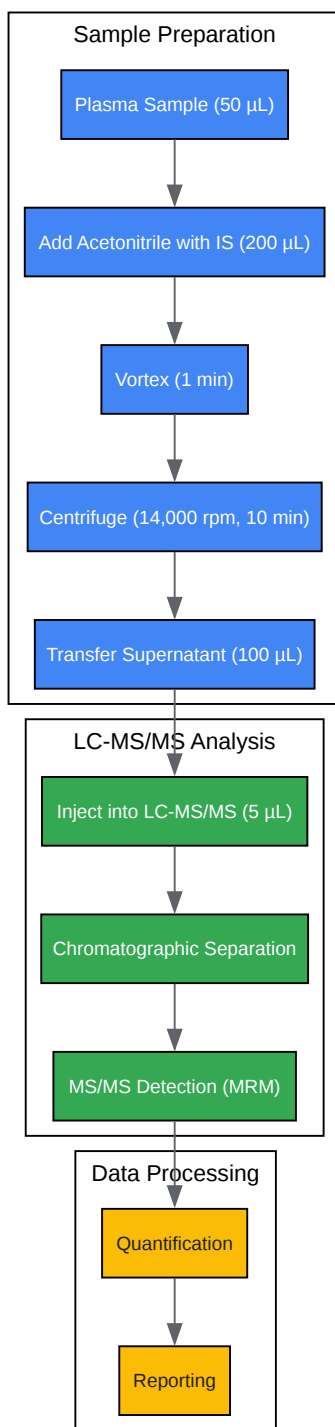
2. LC-MS/MS Analysis

This protocol outlines the conditions for analyzing imatinib using a triple quadrupole mass spectrometer.

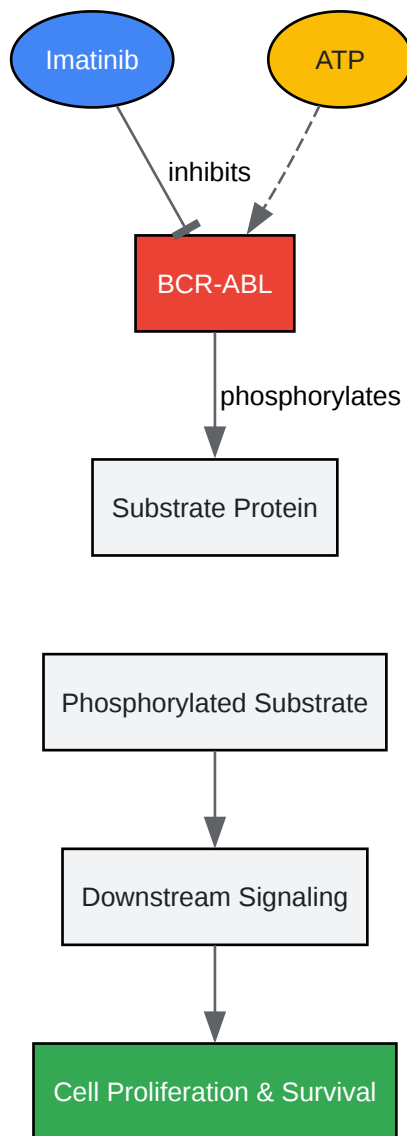
- Instrumentation:
 - A high-performance liquid chromatography (HPLC) system.
 - A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- LC Method:
 - Utilize the parameters outlined in Table 2.
 - A gradient elution is typically used, starting with a low percentage of Mobile Phase B and ramping up to elute imatinib and its metabolites.
- MS Method:
 - Operate the mass spectrometer in positive ion mode.
 - Use Multiple Reaction Monitoring (MRM) to detect the transitions listed in Table 1.
 - Optimize source parameters (e.g., gas temperatures, flow rates, and ion spray voltage) according to the specific instrument manufacturer's guidelines.

Visualizations

Experimental Workflow for Imatinib Analysis



Imatinib Signaling Pathway Inhibition



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